Application Notes for the TD-6301 Digital Display Driver IC

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Compound of Interest		
Compound Name:	TD-6301	
Cat. No.:	B10826828	Get Quote

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Introduction

The **TD-6301** is a monolithic integrated circuit designed by Toshiba for driving 7-segment displays, including LED, fluorescent lamp (FL), and liquid crystal displays (LCD).[1][2] Its primary application is as a static driver for digital frequency displays in radio tuning systems.[1][3] The IC receives serial data from a system controller, latches it, and provides the necessary drive currents for the display, simplifying the design of such systems.[1] This document provides detailed application notes and experimental protocols for utilizing the **TD-6301** in custom projects.

Key Features and Operating Characteristics

The **TD-6301** offers several features that make it suitable for frequency display applications:

- Static Display Driving: Improves signal-to-noise ratio and simplifies the overall design of the display circuitry.[1]

- Direct Display Driving: Integrated high-current, high-voltage output transistors eliminate the need for external driver components for LED, FL, and LCD displays.[1]

- Serial Data Interface: A simple 3-wire serial interface (Data, Clock 1, Clock 2) allows for easy communication with a master controller.[1]

- Wide Operating Voltage: The device operates on a 5V ±0.5V power supply.[1]

- Display Capacity: Can drive up to 3.5 digits, allowing for a maximum display of "1999".[1]

Absolute Maximum Ratings

Parameter	Symbol	Rating	Unit
Supply Voltage	Vcc	-0.5 to 7.0	V
Input Voltage	Vin	-0.5 to Vcc + 0.5	V
Output Voltage	VOH	20	V
Power Dissipation	PD	1.0 (TD6301AP), 0.8 (TD6301AN)	W
Operating Temperature	Topr	-30 to 75	°C
Storage Temperature	Tstg	-55 to 150	°C

Table 1: Absolute Maximum Ratings. Data sourced from the TD6301AP/AN datasheet.[1]

Pin Configuration

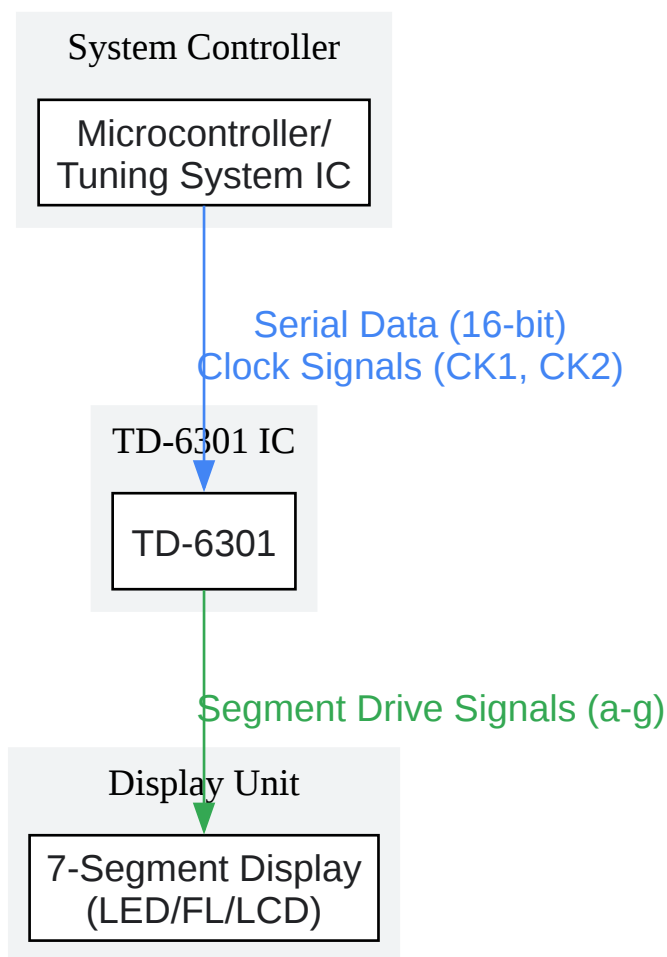| Pin No. (AP/AN)	Symbol	I/O	Function
1	L/D	I	Output state switching signal input for different display types (LED, FL, LCD).
2	Data	I	Serial data input from the system controller.
3-13, 15-20	NC	-	No Connection.
14, 28 (14, 30)	Vcc, GND	P	Power supply and ground.
21-27 (23-29)	a1-g1	O	7-segment drive signal outputs.

Table 2: Pin descriptions for the **TD-6301**AP/AN.[1]

Principle of Operation

The **TD-6301** functions by receiving a 16-bit serial data word from a microcontroller or a dedicated tuning system IC. This data word contains 11 bits for frequency information and 5 bits for the receiving band.[1] The data is clocked in serially and then latched internally. A segment decoder then converts the latched binary data into the appropriate 7-segment display codes to be output to the display.[1]

Data Transfer Protocol

The data transfer from the system controller is initiated only when the frequency needs to be updated. The 16-bit data signal is transferred in a single cycle. The **TD-6301** provides two clock inputs, CK1 and CK2, for timing the data input.[1]

System Controller

Microcontroller/
Tuning System IC

Serial Data (16-bit)
Clock Signals (CK1, CK2)

TD-6301 IC

TD-6301

Segment Drive Signals (a-g)

Display Unit

7-Segment Display
(LED/FL/LCD)

Tech Support

Data flow from the system controller to the display via the **TD-6301**.

Experimental Protocol: Driving a 7-Segment LED Display

This protocol outlines the steps to interface the **TD-6301** with a microcontroller to display a frequency on a common cathode 7-segment LED display.
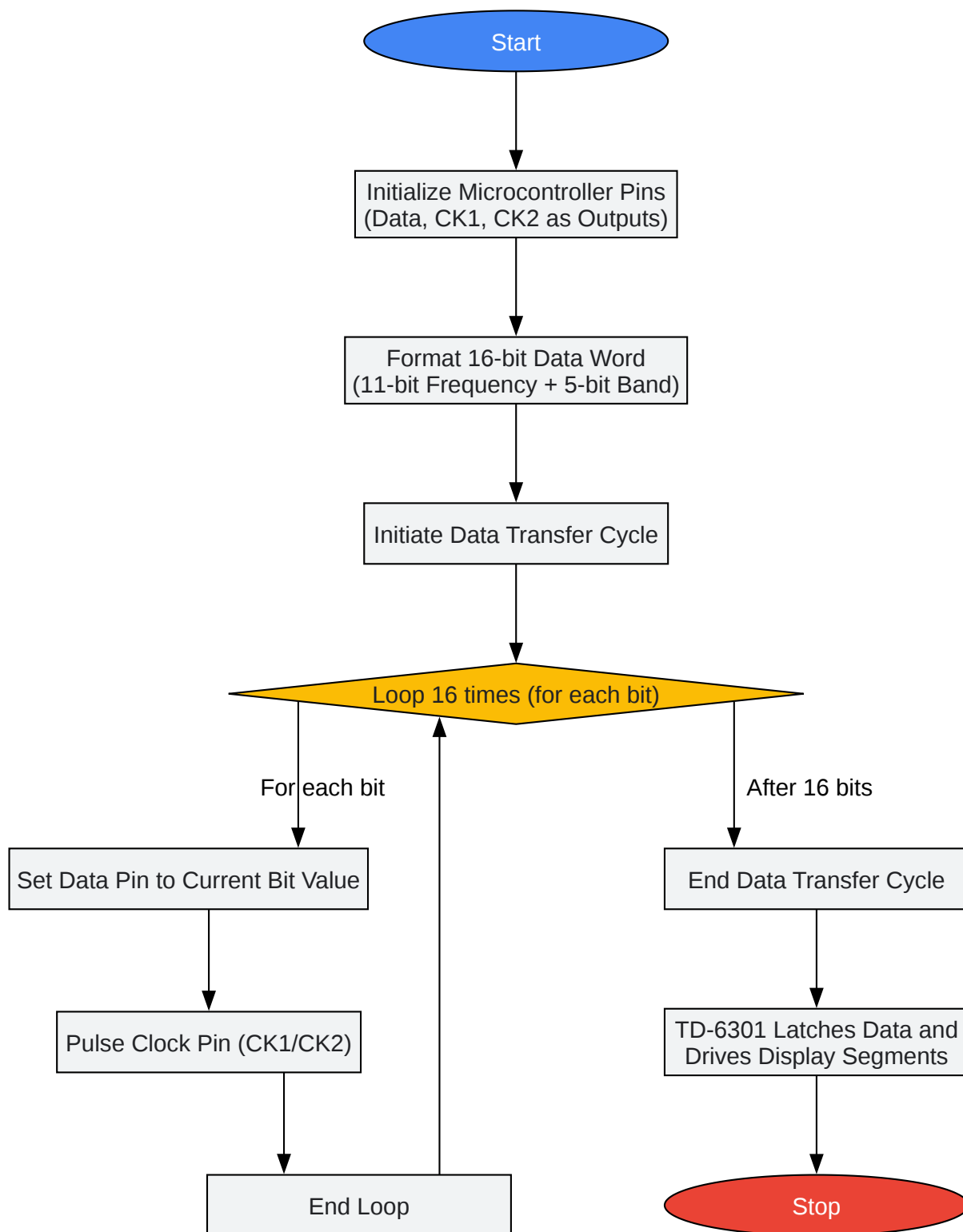
Materials

- **TD-6301**AP or **TD-6301**AN IC

- 5V DC Power Supply

- Microcontroller (e.g., Arduino Uno)

- 3.5-digit common cathode 7-segment LED display

- Current limiting resistors (e.g., 220Ω, 7 required)

- Breadboard and jumper wires

Procedure

- Circuit Assembly:

  - Place the **TD-6301** IC on the breadboard.

  - Connect the Vcc and GND pins of the **TD-6301** to the 5V and GND rails of the breadboard, respectively.

  - Connect the microcontroller's 5V and GND to the breadboard's power rails.

  - Connect the 'a' through 'g' segment pins of the 7-segment display to the corresponding output pins (a1-g1) of the **TD-6301** through current limiting resistors.

  - Connect the common cathode pins of the 7-segment display to the ground rail.

- Connect the Data, CK1, and CK2 pins of the **TD-6301** to digital output pins on the microcontroller.

- Connect the L/D pin to either Vcc or GND as per the datasheet's recommendation for the display type being used.

- Microcontroller Programming:

  - Configure the microcontroller pins connected to the Data, CK1, and CK2 lines as outputs.

  - To send data, follow the timing diagrams provided in the **TD-6301** datasheet. In general, for each bit of the 16-bit data word:

    - Set the Data pin to the desired logic level (0 or 1).

    - Pulse the appropriate clock line (CK1 or CK2) to shift the bit into the **TD-6301**'s internal register.

  - The 16-bit data word should be formatted with the 11 bits of frequency data and 5 bits of band data as specified in the datasheet.[1]

Experimental Workflow

Start

Initialize Microcontroller Pins
(Data, CK1, CK2 as Outputs)

Format 16-bit Data Word
(11-bit Frequency + 5-bit Band)

Initiate Data Transfer Cycle

Loop 16 times (for each bit)

For each bit

After 16 bits

Set Data Pin to Current Bit Value

End Data Transfer Cycle

Pulse Clock Pin (CK1/CK2)

TD-6301 Latches Data and
Drives Display Segments

End Loop

Stop

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Workflow for sending data to the **TD-6301** from a microcontroller.

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References

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